

Commercial suppliers and availability of L-Kynurenine-d4-1 for research

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Compound of Interest

Compound Name: L-Kynurenine-d4-1

Cat. No.: B12428118

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L-Kynurenine-d4: A Technical Guide for Researchers

An In-depth Overview of Commercial Availability, Experimental Applications, and Signaling Pathway Visualization for L-Kynurenine-d4 in Research

For researchers, scientists, and drug development professionals, isotopically labeled compounds are indispensable tools. L-Kynurenine-d4, a deuterated form of the tryptophan metabolite L-kynurenine, serves as a critical internal standard for accurate quantification in complex biological matrices. This technical guide provides a comprehensive overview of its commercial suppliers, detailed experimental protocols for its use, and a visual representation of the kynurenine signaling pathway.

Commercial Suppliers and Availability

The procurement of high-quality L-Kynurenine-d4 is crucial for reliable experimental outcomes. A variety of vendors offer this stable isotope-labeled compound, often with detailed specifications regarding purity and formulation. The following table summarizes the offerings from prominent commercial suppliers.

Supplier	Catalog Number(s)	Purity	Available Quantities	Formulation	Additional Notes
Cayman Chemical	36307	≥99% deuterated forms (d1-d4) [1][2]	500 µg, 1 mg, 5 mg[3]	Solid[1][2]	Intended for use as an internal standard for the quantification of kynurenine by GC- or LC-MS.
MedChemExpress	HY-128679S	Not specified	1 mg	Not specified	Deuterium labeled L-Kynurenine. Also available as hydrochloride salt (HY-128679S1).
Aladdin Scientific	L651190-5mg	≥99%	5 mg	Solid	
Sapphire North America	36307	≥99% deuterated forms (d1-d4)	500 µg, 1 mg, 5 mg	Solid	Distributed for Cayman Chemical.
Simson Pharma	Not specified	Not specified	Not specified	Not specified	Accompanied by a Certificate of Analysis.
Clinivex	RCLS68026	Isotopic Enrichment: ≥99 atom % D	0.005 g, 0.01 g	Not specified	

LGC Standards	TRC-K661007	>95% (HPLC)	0.5 mg	Neat	Available as a TFA salt.
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Experimental Protocol: Quantification of L-Kynurenine in Plasma using LC-MS/MS with L-Kynurenine-d4 as an Internal Standard

The following protocol outlines a standard method for the analysis of L-kynurenine in plasma samples, employing L-Kynurenine-d4 as an internal standard to ensure accuracy and precision. This method is adapted from established protocols for kynurenine quantification.

1. Materials and Reagents

- L-Kynurenine (for calibration standards)
- L-Kynurenine-d4 (Internal Standard)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Ultrapure water (LC-MS grade)
- Human plasma (control and study samples)

2. Preparation of Standard and Internal Standard Solutions

- L-Kynurenine Stock Solution (1 mg/mL): Accurately weigh and dissolve L-kynurenine in methanol.
- Working Standard Solutions: Serially dilute the stock solution with a 50:50 methanol:water mixture to prepare a series of calibration standards at desired concentrations.

- L-Kynurenine-d4 Internal Standard (IS) Working Solution: Prepare a solution of L-Kynurenine-d4 in methanol at a fixed concentration (e.g., 100 ng/mL).

3. Sample Preparation

- To 100 μ L of plasma sample (calibrator, quality control, or unknown), add 10 μ L of the L-Kynurenine-d4 internal standard working solution.
- Add 400 μ L of ice-cold acetonitrile containing 0.1% formic acid to precipitate proteins.
- Vortex the mixture vigorously for 30 seconds.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 μ L of the mobile phase starting condition (e.g., 95:5 water:acetonitrile with 0.1% formic acid).

4. LC-MS/MS Analysis

- Liquid Chromatography (LC):
 - Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8 μ m) is suitable.
 - Mobile Phase A: 0.1% formic acid in water.
 - Mobile Phase B: 0.1% formic acid in acetonitrile.
 - Gradient: A typical gradient would start at 5% B, ramp up to 95% B, hold, and then return to initial conditions to re-equilibrate. The specific gradient profile should be optimized for the particular LC system and column.
 - Flow Rate: 0.3 mL/min.
 - Injection Volume: 5 μ L.

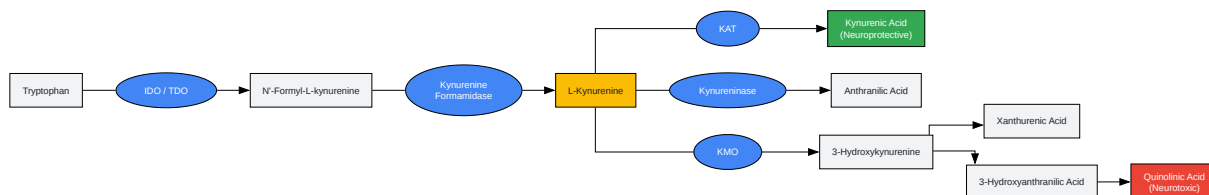
- Mass Spectrometry (MS/MS):
 - Ionization Mode: Positive electrospray ionization (ESI+).
 - Multiple Reaction Monitoring (MRM): Monitor the following transitions:
 - L-Kynurenine: Precursor ion (Q1) m/z 209.1 → Product ion (Q3) m/z 192.1
 - L-Kynurenine-d4: Precursor ion (Q1) m/z 213.1 → Product ion (Q3) m/z 196.1
 - Optimize MS parameters such as declustering potential, collision energy, and cell exit potential for maximum signal intensity.

5. Data Analysis

- Construct a calibration curve by plotting the peak area ratio of L-kynurenine to L-Kynurenine-d4 against the concentration of the calibration standards.
- Determine the concentration of L-kynurenine in the unknown samples by interpolating their peak area ratios from the calibration curve.

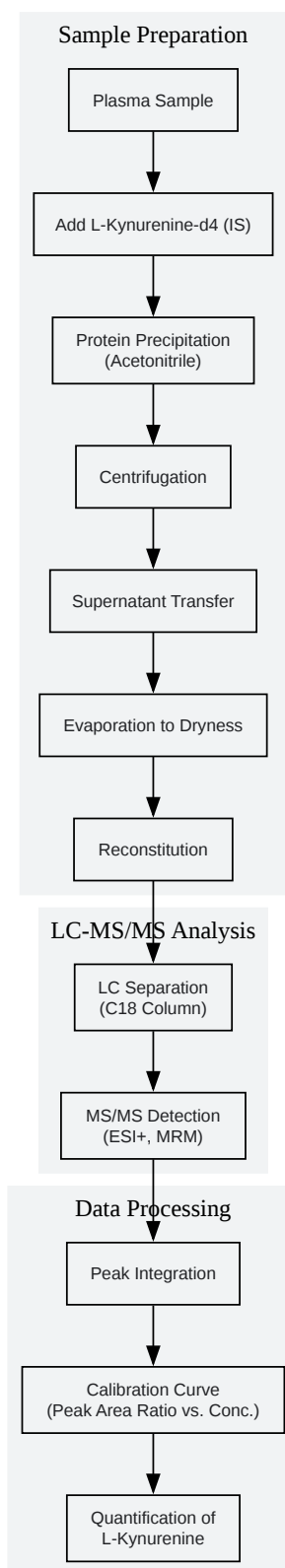
Signaling Pathway and Experimental Workflow Visualization

To better understand the biological context of L-kynurenine and the experimental process for its quantification, the following diagrams have been generated using Graphviz.



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Caption: The Kynurenine Pathway of Tryptophan Metabolism.



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Caption: Experimental Workflow for L-Kynurenine Quantification.

Conclusion

L-Kynurenine-d4 is a vital tool for researchers investigating the kynurenine pathway's role in health and disease. Its commercial availability from a range of suppliers, coupled with well-established analytical protocols, facilitates its integration into diverse research applications. The provided technical information and visual aids are intended to support scientists in designing and executing robust experiments for the accurate measurement of L-kynurenine.

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